

Navigating the Safe Disposal of 1,3-Dioxan-5-ol: A Procedural Guide

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Compound of Interest

Compound Name: 1,3-Dioxan-5-ol

Cat. No.: B053867

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For researchers, scientists, and drug development professionals, the integrity of their work is intrinsically linked to the safety of their laboratory environment. The proper disposal of chemical reagents is a critical component of this, ensuring not only personal safety but also environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **1,3-Dioxan-5-ol**, a common laboratory reagent.

Immediate Safety and Hazard Profile

1,3-Dioxan-5-ol is recognized primarily as an irritant, with the potential to cause serious eye irritation.^[1] Adherence to proper personal protective equipment (PPE) protocols is non-negotiable when handling this compound.

Table 1: Key Safety and Hazard Data for **1,3-Dioxan-5-ol**

Property	Value	Source
Molecular Formula	C4H8O3	[1]
Molecular Weight	104.10 g/mol	[1]
Primary Hazards	Irritant	[1]
GHS Hazard Statements	H319: Causes serious eye irritation	[1]
Precautionary Statements	P264+P265, P280, P305+P351+P338, P337+P317	[1]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][3]
First Aid (Skin)	Wash with plenty of water.	[2][3]
First Aid (Inhalation)	Remove person to fresh air and keep comfortable for breathing.	[2][3]
Handling	Use in a well-ventilated area. Avoid breathing mist, gas or vapours. Avoid contact with skin and eyes.	[2][3]

Experimental Protocol: Standard Handling and Disposal Procedure

The following protocol outlines the standard methodology for handling **1,3-Dioxan-5-ol** in a laboratory setting and preparing it for disposal.

Materials:

- **1,3-Dioxan-5-ol**

- Appropriate solvents and reagents for the experiment
- Dedicated, labeled waste container (compatible with alcohols and ethers)
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves
- Chemical fume hood
- Spill kit for flammable liquids

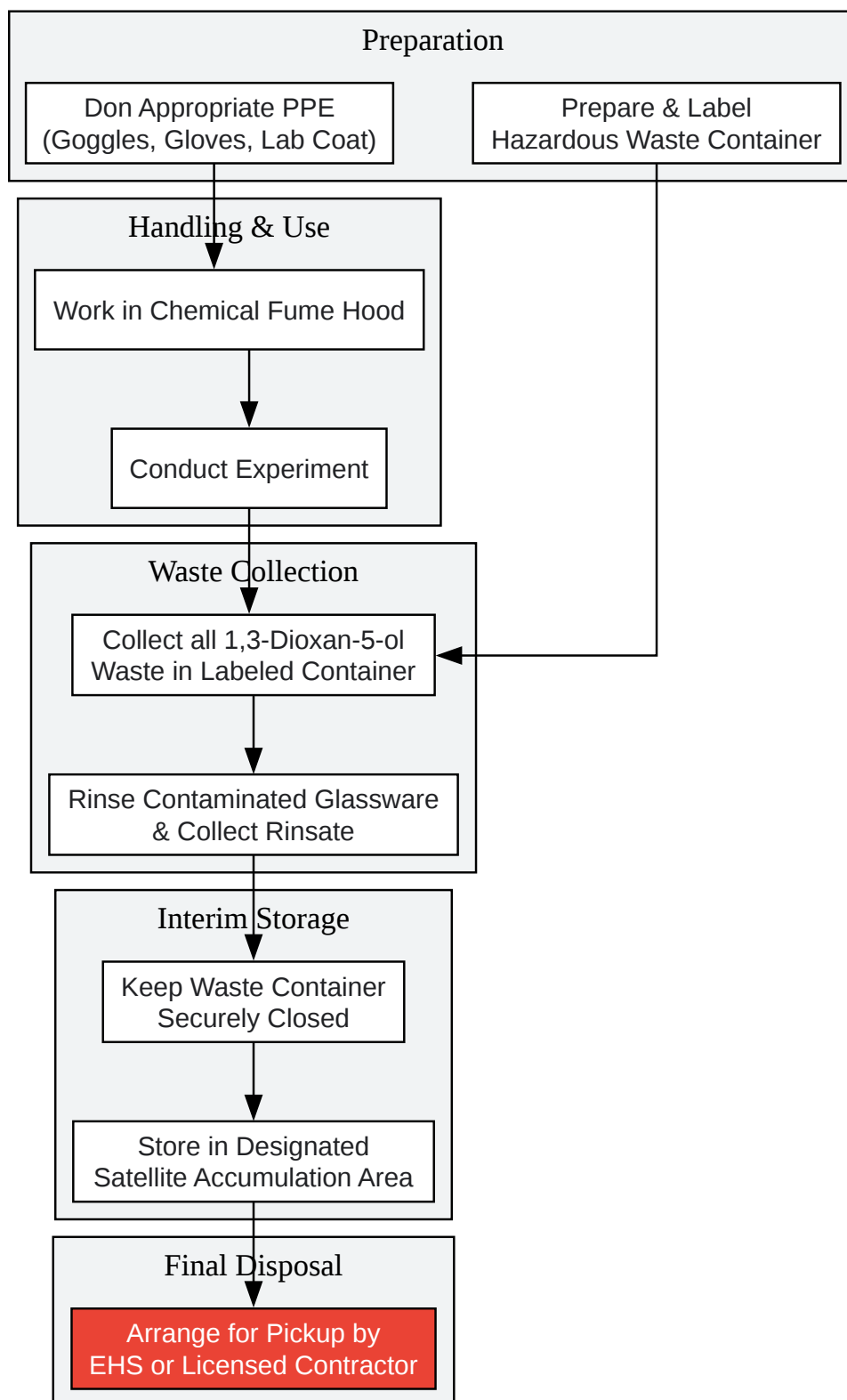
Procedure:

- Preparation:
 - Before handling **1,3-Dioxan-5-ol**, ensure that the designated waste container is properly labeled with "Hazardous Waste," the chemical name ("**1,3-Dioxan-5-ol**"), and any other components of the waste stream.
 - Confirm that a spill kit is readily accessible.
 - Don all required PPE.
- Handling and Use:
 - Conduct all work involving **1,3-Dioxan-5-ol** within a certified chemical fume hood to minimize inhalation exposure.^{[2][3]}
 - Dispense the required amount of the chemical carefully, avoiding splashes.
- Post-Experiment Waste Collection:
 - Collect all waste containing **1,3-Dioxan-5-ol**, including any unused material, reaction byproducts, and contaminated solvents, in the designated hazardous waste container.
 - Do not mix incompatible waste streams. Given that the parent compound, 1,3-Dioxane, can form explosive peroxides, it is prudent to handle **1,3-Dioxan-5-ol** with similar caution.^[4] Avoid mixing with strong oxidizing or reducing agents in the waste container.

- Rinse any glassware that came into contact with **1,3-Dioxan-5-ol** with a suitable solvent (e.g., ethanol or isopropanol), and collect the rinsate in the hazardous waste container.
- Container Management:
 - Keep the waste container securely closed when not in use.[\[5\]](#)
 - Store the waste container in a designated satellite accumulation area, away from heat, sparks, and open flames.[\[6\]](#)[\[7\]](#)
- Final Disposal:
 - Once the waste container is full, or if it has been in use for a period approaching your institution's limit (often 6-12 months), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[5\]](#)[\[8\]](#)
 - The ultimate disposal method will be determined by the waste disposal facility in accordance with local, state, and federal regulations, and is likely to involve incineration.[\[2\]](#)
[\[9\]](#)

Disposal Workflow

The logical flow for the proper disposal of **1,3-Dioxan-5-ol** is a systematic process designed to ensure safety and compliance at every stage.



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Caption: Workflow for the safe disposal of **1,3-Dioxan-5-ol**.

By adhering to these procedures, laboratory professionals can mitigate the risks associated with the handling and disposal of **1,3-Dioxan-5-ol**, fostering a culture of safety and environmental stewardship. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines, as local regulations may vary.

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